

Application of Ferrous Gluconate in Environmental Remediation Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Ferrous gluconate dihydrate*

Cat. No.: *B1197025*

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Introduction

Ferrous gluconate, an iron(II) salt of gluconic acid, is a versatile compound with emerging applications in environmental remediation. Its utility stems from its role as a source of ferrous ions (Fe^{2+}), which can participate in various chemical and biological processes to degrade or immobilize environmental contaminants. This document provides detailed application notes and protocols for the use of ferrous gluconate in two primary areas of environmental remediation research: In-Situ Chemical Oxidation (ISCO) for the degradation of organic pollutants and the immobilization of heavy metals in soil.

I. In-Situ Chemical Oxidation (ISCO) using Ferrous Gluconate-Activated Persulfate

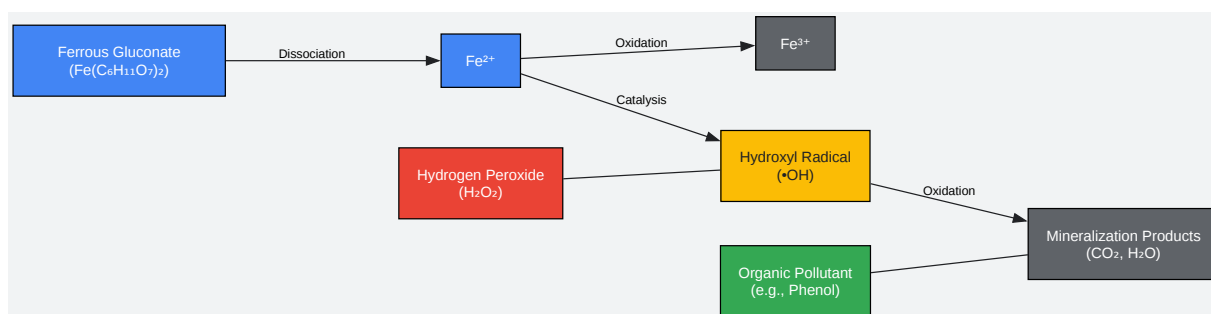
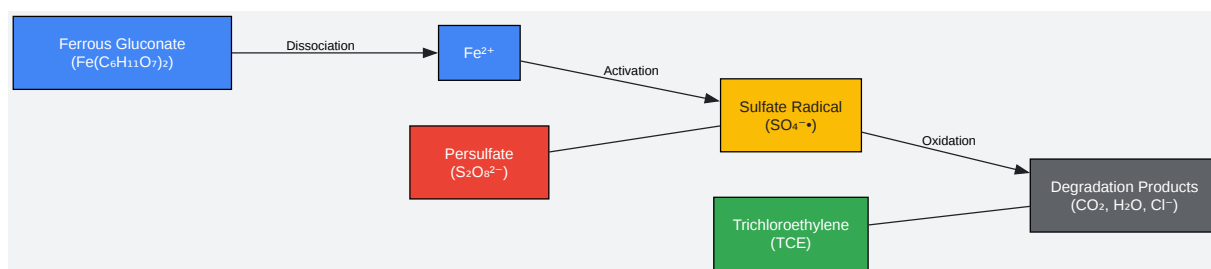
Application Note

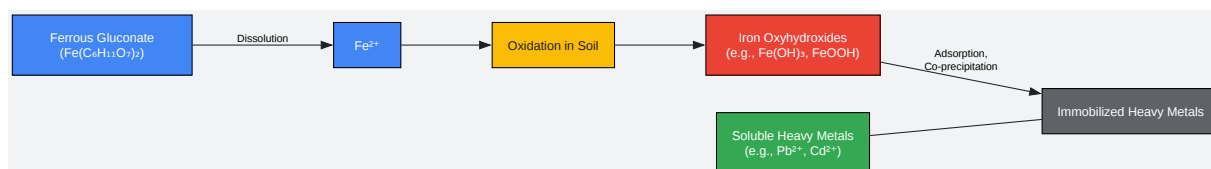
In-Situ Chemical Oxidation (ISCO) is a remediation technology that involves injecting chemical oxidants into the subsurface to destroy contaminants. Ferrous gluconate can be used as an activator for persulfate ($\text{S}_2\text{O}_8^{2-}$), a strong oxidant. The ferrous ions from ferrous gluconate catalyze the decomposition of persulfate to generate highly reactive sulfate radicals ($\text{SO}_4^{\cdot-}$), which can effectively degrade a wide range of recalcitrant organic pollutants, such as

chlorinated solvents like trichloroethylene (TCE). The gluconate anion can also act as a chelating agent, keeping the iron soluble and active over a wider pH range compared to other iron salts.[1][2][3]

Key Signaling Pathway: Ferrous-Activated Persulfate Oxidation

The primary mechanism involves the generation of sulfate radicals through the reaction of ferrous ions with persulfate.





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